

# physical properties and melting point of dioctyl phosphate

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## Compound of Interest

Compound Name: *Dioctyl phosphate*

Cat. No.: *B048620*

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## An In-depth Technical Guide on the Physical Properties and Melting Point of **Dioctyl Phosphate**

This guide provides a comprehensive overview of the physical properties of **dioctyl phosphate**, with a specific focus on its melting point. It is intended for researchers, scientists, and professionals in drug development and material science who require detailed technical information on this compound.

## Overview of Dioctyl Phosphate

**Dioctyl phosphate** (CAS No: 3115-39-7), also known as dioctyl hydrogen phosphate, is an organophosphorus compound with the molecular formula  $C_{16}H_{35}O_4P$ .<sup>[1][2]</sup> It consists of a central phosphate group bonded to two octyl chains.<sup>[1]</sup> This compound is typically a colorless to yellowish or amber liquid at temperatures above its melting point.<sup>[1]</sup> It has limited solubility in water but is soluble in organic solvents like ethanol.<sup>[1][3]</sup> **Dioctyl phosphate** finds applications as a plasticizer, surfactant, and as a solvent or extraction medium in various industrial and research settings.<sup>[1][3]</sup>

## Physical Properties

The key physical and chemical properties of **dioctyl phosphate** are summarized in the table below. These values are essential for understanding the compound's behavior in various experimental and industrial applications.

Property	Value	Source(s)
CAS Number	3115-39-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>16</sub> H <sub>35</sub> O <sub>4</sub> P	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	322.42 g/mol	<a href="#">[1]</a>
Melting Point	29-30 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	402 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[5]</a>
Density	0.96 - 0.985 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to amber liquid	<a href="#">[1]</a>
Solubility in Water	0.21 g/100 mL at 20 °C	<a href="#">[1]</a>
Flash Point	196.9 °C	<a href="#">[2]</a> <a href="#">[5]</a>
LogP	2.67 - 5.84	<a href="#">[1]</a> <a href="#">[2]</a>

## Melting Point Determination: Experimental Protocol

The melting point of an organic compound is a critical physical property used for identification and purity assessment.[\[6\]](#)[\[7\]](#) A pure crystalline solid typically exhibits a sharp melting point range of 0.5-1.0°C.[\[7\]](#) The following is a standard methodology for determining the melting point of a solid organic compound like **dioctyl phosphate** (when in its solid state below 29°C) using a capillary tube and a melting point apparatus.

### Materials:

- **Dioctyl Phosphate** sample
- Melting point apparatus or Thiele tube setup with heating oil
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula

- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation:

- Place a small amount of the **dioctyl phosphate** on a clean, dry surface. If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle.[8]

- Capillary Tube Packing:

- Dip the open end of a capillary tube into the powdered sample.[9]
  - Gently tap the sealed end of the tube on a hard surface to pack the powder down.[9]
  - Repeat until the sample fills the tube to a height of approximately 1-2 mm.[6][8]

- Apparatus Setup:

- Insert the packed capillary tube into the designated slot in the melting point apparatus.[7][9]
  - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block or bath.[7]

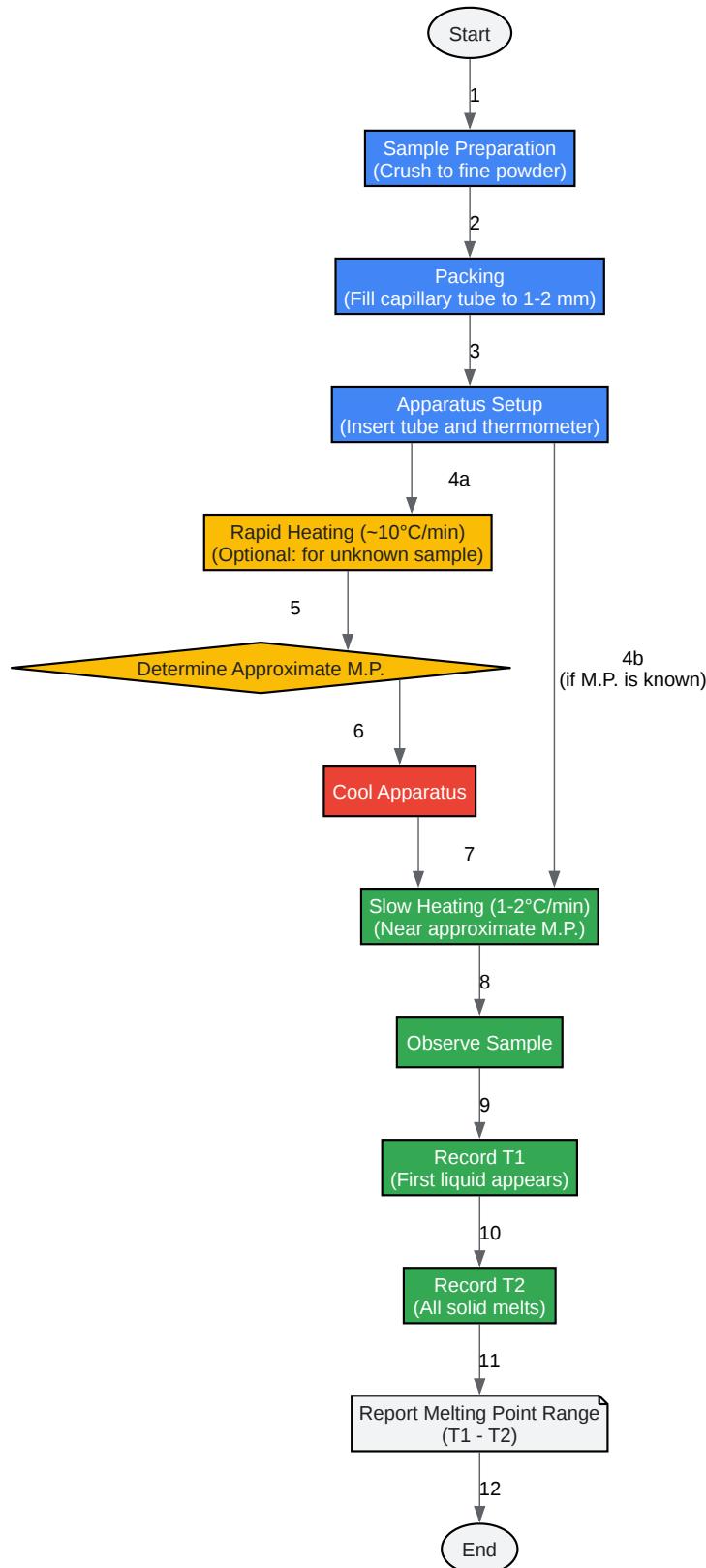
- Melting Point Measurement:

- Turn on the heating apparatus. For an unknown compound, it is advisable to first perform a rapid heating (e.g., 10°C/min) to determine an approximate melting range.[7][9]
  - Allow the apparatus to cool below the approximate melting temperature.
  - Begin a second, more precise measurement with a fresh sample. Heat the apparatus slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point.[7][9]
  - Carefully observe the sample through the viewing lens.

- Data Recording:
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.[8]
  - Continue heating slowly and record the temperature ( $T_2$ ) at which the last solid crystal melts completely.[8]
  - The melting point is reported as the range from  $T_1$  to  $T_2$ .[7]

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the protocol for determining the melting point of an organic solid.



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